

4-Methylbenzylamine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Methylbenzylamine

Cat. No.: B130917

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Abstract

4-Methylbenzylamine is a versatile primary amine utilized in the synthesis of various bioactive compounds and other chemical intermediates.[1][2] As a corrosive and combustible liquid, a thorough understanding of its hazard profile, coupled with strict adherence to safety protocols, is imperative for its safe handling in a laboratory and industrial setting. This guide provides an in-depth overview of the safety, handling, and Material Safety Data Sheet (MSDS) information for **4-Methylbenzylamine**, tailored for professionals in research and drug development.

Hazard Identification and Classification

4-Methylbenzylamine is classified as a corrosive substance that causes severe skin burns and eye damage.[3][4][5] Inhalation may lead to corrosive injuries to the upper respiratory tract and lungs.[4] It is also a combustible liquid.[6]

GHS Classification:

- Skin Corrosion/Irritation, Category 1B[3][5]
- Serious Eye Damage/Eye Irritation, Category 1[7]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1][2][3][5]

Signal Word: Danger[2][3][5]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Methylbenzylamine** is presented in Table 1. This data is essential for designing safe experimental and storage conditions.

Table 1: Physical and Chemical Properties of **4-Methylbenzylamine**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₁ N	[2][3]
Molecular Weight	121.18 g/mol	[2][3][4][5]
Appearance	Clear, colorless to pale yellow liquid	[1][5][6]
Odor	Amine compounds	[6]
Melting Point	12-13 °C (53.6-55.4 °F)	[2][8]
Boiling Point	195 °C (383 °F)	[1][2]
Flash Point	75 °C (167 °F)	[1][6][8]
Density	0.952 - 0.9666 g/mL at 20-25 °C	[1][2]
Water Solubility	Slightly soluble	[1][2]
Vapor Pressure	0.429 mmHg at 25 °C	[1]

Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **4-Methylbenzylamine**.

Safe Handling

- Ventilation: Always handle **4-Methylbenzylamine** in a well-ventilated area, preferably inside a chemical fume hood.[6][9][10]
- Personal Protective Equipment (PPE): A comprehensive set of PPE is mandatory. This includes:
 - Eye/Face Protection: Tightly fitting safety goggles and a face shield (minimum 8-inch) are required.[3][6] Ensure an eyewash station is readily accessible.[6][9]
 - Skin Protection: Wear impervious gloves (e.g., nitrile) and a complete protective suit to prevent any skin contact.[3][9] Contaminated gloves should be disposed of properly after use.[3]
 - Respiratory Protection: If vapors or mists are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3][6]
- General Practices: Avoid breathing vapors or mists.[3][6] Do not get in eyes, on skin, or on clothing.[6] Wash hands thoroughly after handling.[3][9] Keep away from open flames, hot surfaces, and other sources of ignition as the material is combustible.[3][6][9] Take precautionary measures against static discharge.[3][9]

Storage

- Conditions: Store in a cool, dry, and well-ventilated place.[6][9] Keep containers tightly closed to prevent leakage and exposure to air and moisture.[5][6][9]
- Inert Atmosphere: As the material is air-sensitive, storage under an inert atmosphere (e.g., nitrogen) is recommended.[2][6][9]
- Incompatible Materials: Store away from incompatible substances such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide (CO₂).[3][6]
- Storage Area: Designate a corrosives storage area.[6] Store locked up.[6][9]

Emergency Procedures

Immediate and appropriate response is crucial in case of accidental exposure or release.

First-Aid Measures

Table 2: First-Aid Measures for **4-Methylbenzylamine** Exposure

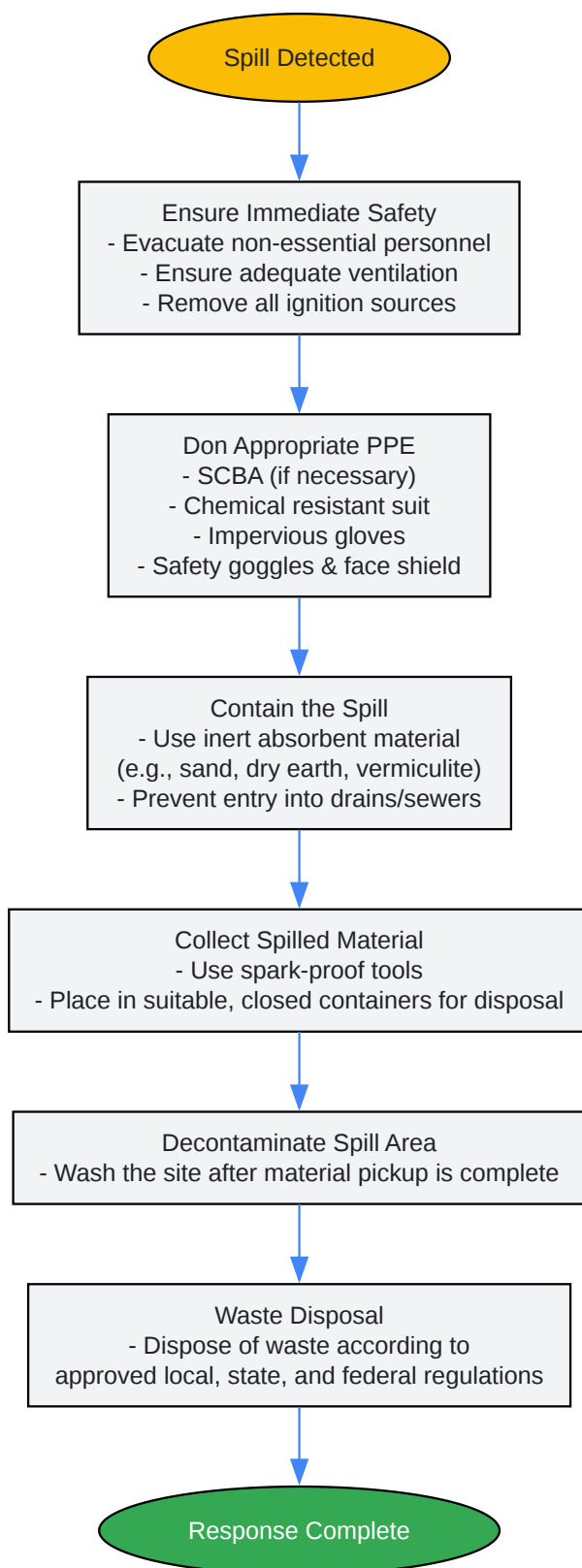
Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Remove the victim to fresh air and keep at rest in a comfortable position for breathing. If breathing is difficult, give oxygen. Do not use mouth-to-mouth resuscitation. Seek immediate medical attention.	[5][6][9]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes. Seek immediate medical attention.	[5][6][9]
Eye Contact	Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[5][6][9]
Ingestion	Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention. Ingestion can cause severe swelling and damage to delicate tissues with a danger of perforation.	[3][5][6][9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, alcohol-resistant foam, or dry sand.[\[5\]](#)[\[6\]](#)[\[7\]](#) A water spray may be used to cool unopened containers.[\[3\]](#)
- Unsuitable Extinguishing Media: Do not use a solid or heavy water stream as it may scatter and spread the fire.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Hazardous Combustion Products: Thermal decomposition can release irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[\[3\]](#)[\[6\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[3\]](#)[\[6\]](#)[\[10\]](#)

Accidental Release Measures

The logical workflow for responding to a **4-Methylbenzylamine** spill is outlined in the diagram below. The primary goals are to ensure personnel safety, contain the spill, and prevent environmental contamination.



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Caption: Workflow for **4-Methylbenzylamine** Spill Response.

Toxicological Information

- **Acute Effects:** The primary acute hazard is severe burns to the skin, eyes, and mucous membranes upon contact.^[6] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.^[6]
- **Chronic Effects:** No information was available regarding long-term exposure effects such as reproductive or developmental effects.^[6]
- **Carcinogenicity:** **4-Methylbenzylamine** is not listed as a carcinogen by IARC, NTP, ACGIH, or OSHA.^{[3][6]}
- **Mutagenic Effects:** No information available.^[6]

Table 3: Summary of Toxicological Data

Effect	Information	Source(s)
Skin Corrosion/Irritation	Causes severe burns.	^{[3][4]}
Serious Eye Damage	Causes serious eye damage.	^{[3][4]}
Respiratory Irritation	Inhalation may cause corrosive injuries to the upper respiratory tract and lungs.	^[4]
Sensitization	No information available.	^[6]
Carcinogenicity	Not classified as a carcinogen.	^{[3][6]}

Experimental Protocols

Detailed experimental protocols for determining safety parameters are crucial for regulatory compliance and risk assessment. Below is a generalized protocol for determining the flash point of a combustible liquid like **4-Methylbenzylamine**, based on standard closed-cup methods.

Determination of Flash Point (Closed-Cup Method)

Objective: To determine the lowest temperature at which the vapors of **4-Methylbenzylamine** will ignite when an ignition source is introduced, using a closed-cup apparatus (e.g., Pensky-Martens or Tag Closed Tester).

Apparatus:

- Closed-cup flash point tester
- Calibrated thermometer or temperature probe
- Ignition source (gas flame or electric igniter)
- Sample of **4-Methylbenzylamine**
- Stirring mechanism (if applicable to the apparatus)

Methodology:

- **Sample Preparation:** Ensure the sample is free of water and other impurities. Pour the sample into the test cup of the apparatus up to the marked filling line.
- **Apparatus Setup:** Place the test cup into the heating bath of the apparatus and securely fasten the lid. The lid contains the shutter mechanism, ignition source, and thermometer.
- **Heating:** Begin heating the sample at a slow, constant, and prescribed rate (e.g., 5-6°C per minute). If the apparatus has a stirrer, it should be turned on.
- **Ignition Test:** As the sample heats up, periodically apply the ignition source by opening the shutter. The frequency of testing is typically at specific temperature increments as the expected flash point is approached.
- **Flash Point Determination:** The flash point is the lowest temperature, corrected to standard atmospheric pressure, at which the application of the ignition source causes the vapor above the liquid to ignite with a distinct flash inside the cup.
- **Recording:** Record the observed flash point temperature.

- Cleaning: After the test, allow the apparatus to cool completely before cleaning thoroughly to remove any sample residue.

Disposal Considerations

Chemical waste must be disposed of in accordance with all applicable local, state, and federal regulations.[6] It is recommended to use a licensed professional waste disposal service.[3] The material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[3] Do not empty into drains or release into the environment.[3][6]

This guide is intended to provide comprehensive safety and handling information. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before working with **4-Methylbenzylamine**.

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